

Spectroscopic Profile of Tricin 5-Glucoside: A Technical Guide

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Compound of Interest

Compound Name: *Tricin 5-Gucoside*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for Tricin 5-Glucoside (Tricin 5-O- β -D-glucopyranoside), a naturally occurring flavone glycoside. This document is intended to serve as a valuable resource for researchers in natural product chemistry, pharmacology, and drug development by consolidating available Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data, detailing experimental protocols, and illustrating relevant structural and analytical workflows.

Introduction

Tricin 5-Glucoside is a derivative of the flavone tricin, found in various plant species, including those of the Poaceae family such as *Sasa kurilensis*. As a member of the flavonoid class, Tricin 5-Glucoside is of interest for its potential biological activities. Accurate and detailed spectroscopic data is paramount for its identification, characterization, and further investigation in drug discovery and development pipelines.

Spectroscopic Data

The structural elucidation of Tricin 5-Glucoside is primarily achieved through a combination of Mass Spectrometry and Nuclear Magnetic Resonance spectroscopy.

Mass Spectrometry (MS)

High-resolution mass spectrometry confirms the molecular formula of Tricin 5-Glucoside as $C_{23}H_{24}O_{12}$.

Table 1: Mass Spectrometry Data for Tricin 5-Glucoside

Parameter	Value	Source
Molecular Formula	$C_{23}H_{24}O_{12}$	[1]
Molecular Weight	492.43 g/mol	[1]
Ionization Mode	ESI (Negative)	[1]
Precursor Ion $[M-H]^-$	m/z 491.1277	[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

The 1H and ^{13}C NMR spectra provide detailed information about the chemical structure of Tricin 5-Glucoside, including the connectivity of atoms and the stereochemistry of the glycosidic bond. A review of tricin derivatives indicates that the glucosylation at the C-5 position results in a characteristic downfield shift of the C-4 carbonyl carbon in the ^{13}C NMR spectrum.[2]

While a complete, experimentally verified and published table of all 1H and ^{13}C NMR assignments for Tricin 5-Glucoside is not readily available in the public domain, analysis of related compounds and general principles of flavonoid NMR spectroscopy allow for the prediction of key spectral features. The isolation of Tricin 5-O-beta-d-glucopyranoside from *Sasa kurilensis* has been reported, and its structure was determined by spectroscopic analyses, including 1D and 2D NMR.[3][4]

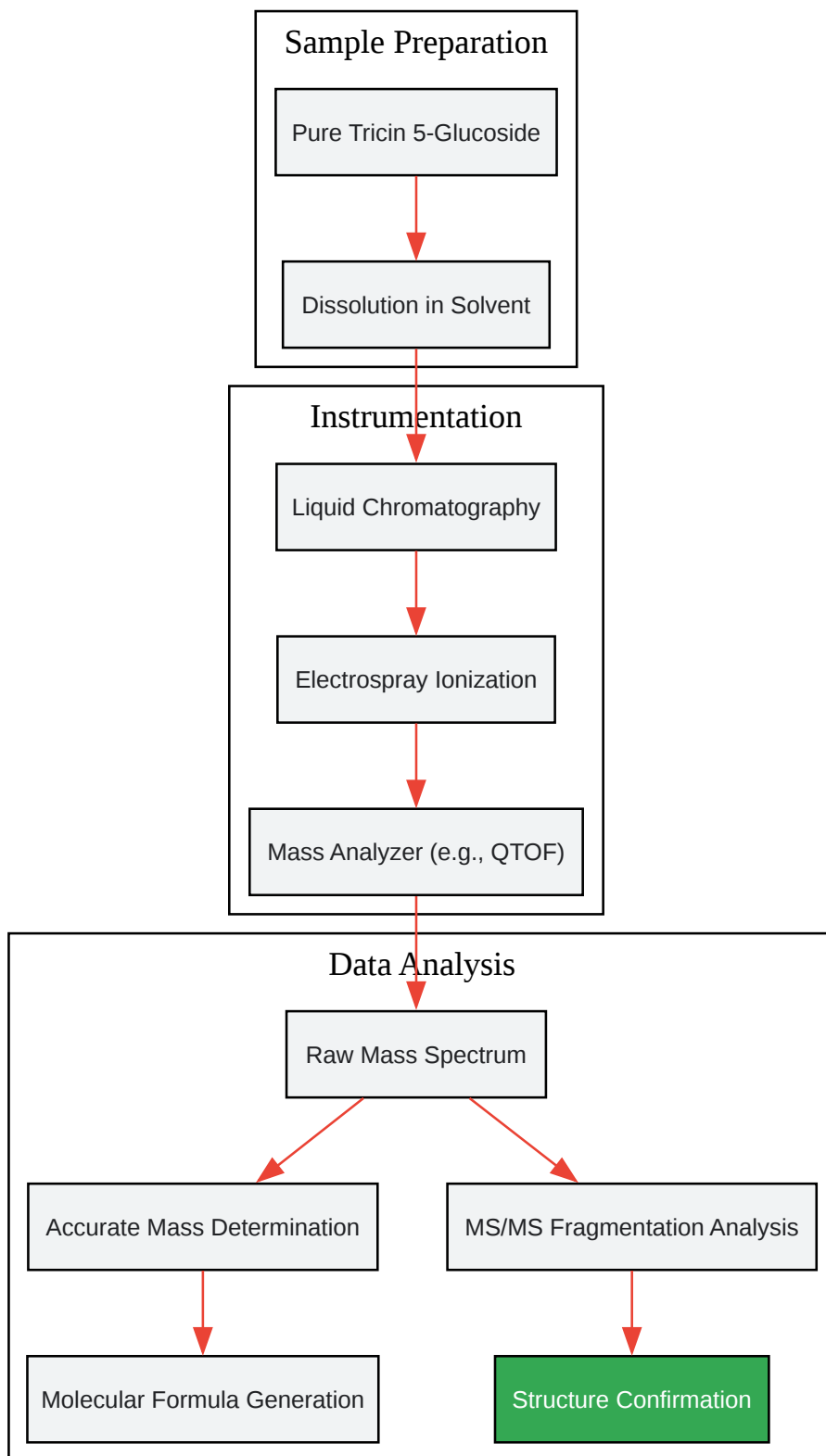
Experimental Protocols

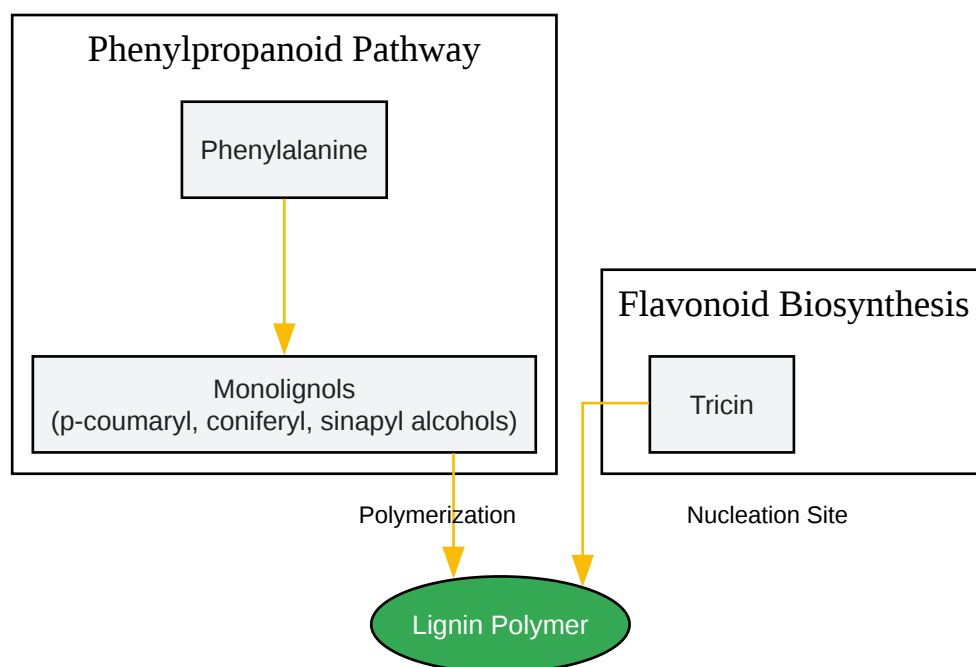
The following sections describe generalized experimental protocols for obtaining the spectroscopic data for Tricin 5-Glucoside, based on methodologies reported for similar flavonoid glycosides.

Sample Preparation and Isolation

Tricin 5-Glucoside is typically isolated from plant material, such as the leaves of *Sasa kurilensis*, through solvent extraction and subsequent chromatographic purification.[3][4]

Workflow for Isolation and Purification of Tricin 5-Glucoside





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